

Technical Support Center: Addressing the Limited Aqueous Solubility of Ssr 146977

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Compound of Interest

Compound Name: Ssr 146977

Cat. No.: B1681114

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to address the challenges associated with the limited aqueous solubility of the NK3 receptor antagonist, **Ssr 146977**.

Frequently Asked Questions (FAQs)

Q1: What is **Ssr 146977** and what is its primary mechanism of action?

Ssr 146977 is a potent and selective non-peptide antagonist of the tachykinin NK3 receptor.[1] Its primary mechanism of action is to block the binding of the endogenous ligand, neurokinin B (NKB), to the NK3 receptor, thereby inhibiting its downstream signaling pathways.[1]

Q2: What are the known solubility properties of **Ssr 146977**?

The hydrochloride salt of **Ssr 146977** exhibits good solubility in organic solvents. It is soluble in both dimethyl sulfoxide (DMSO) and ethanol up to 100 mM.[2] However, its aqueous solubility is limited, which can present challenges in experimental settings.

Q3: What is the primary signaling pathway activated by the NK3 receptor?

The NK3 receptor is a G-protein coupled receptor (GPCR) that primarily signals through the Gq pathway.[3] Upon activation by an agonist, it stimulates phospholipase C (PLC), which leads to

the generation of inositol triphosphate (IP3) and diacylglycerol (DAG). This results in the mobilization of intracellular calcium and the activation of protein kinase C (PKC).

Q4: Can I use **Ssr 146977** for in vivo studies?

Yes, **Ssr 146977** has been successfully used in in vivo studies in animal models. It has been shown to be active following both intraperitoneal (i.p.) and oral (p.o.) administration in rodents.

Troubleshooting Guides

Issue: Precipitate formation when preparing aqueous solutions from a DMSO stock.

Cause: **Ssr 146977** is poorly soluble in aqueous buffers. When a concentrated DMSO stock solution is diluted into an aqueous medium, the compound can precipitate out as the solvent environment changes from primarily organic to aqueous.

Solutions:

- **Minimize Final DMSO Concentration:** The final concentration of DMSO in your aqueous solution (e.g., cell culture media, physiological buffer) should be kept as low as possible, ideally below 0.5%, with many protocols recommending 0.1% or lower to avoid cell toxicity and solubility issues.
- **Stepwise Dilution:** Instead of adding the DMSO stock directly to the final volume of aqueous buffer, perform a stepwise dilution. First, add the DMSO stock to a smaller volume of the pre-warmed aqueous buffer, mix thoroughly, and then add this intermediate solution to the remaining buffer.
- **Maintain Temperature:** Ensure your aqueous buffer is pre-warmed to 37°C before adding the **Ssr 146977** stock solution. Gentle warming can aid in dissolution.
- **Vortexing:** Immediately after adding the DMSO stock to the aqueous buffer, vortex the solution gently to ensure rapid and uniform mixing.

Issue: Inconsistent results in in vitro assays.

Cause: Inconsistent results can arise from the precipitation of **Ssr 146977** in the assay medium, leading to a lower effective concentration of the compound.

Solutions:

- **Solubility Testing:** Before conducting your main experiments, perform a solubility test to determine the maximum soluble concentration of **Ssr 146977** in your specific cell culture medium. This involves preparing a serial dilution and visually inspecting for any precipitate formation.
- **Vehicle Control:** Always include a vehicle control (media with the same final concentration of DMSO) in your experiments to account for any effects of the solvent on the cells.
- **Fresh Preparations:** Prepare fresh dilutions of **Ssr 146977** for each experiment to avoid potential degradation or precipitation that may occur during storage of diluted aqueous solutions.

Data Presentation

Table 1: Solubility of **Ssr 146977** Hydrochloride

Solvent	Maximum Concentration	Reference
DMSO	100 mM	-
Ethanol	100 mM	
Aqueous Buffers	Limited (Quantitative data not available)	

Table 2: In Vitro Activity of **Ssr 146977**

Parameter	Value	Cell Line	Reference
Ki (NKB binding)	0.26 nM	CHO (human NK3)	
IC50 (IP formation)	7.8-13 nM	CHO (human NK3)	
IC50 (Ca ²⁺ mobilization)	10 nM	CHO (human NK3)	

Experimental Protocols

Protocol 1: Preparation of Ssr 146977 Stock Solution

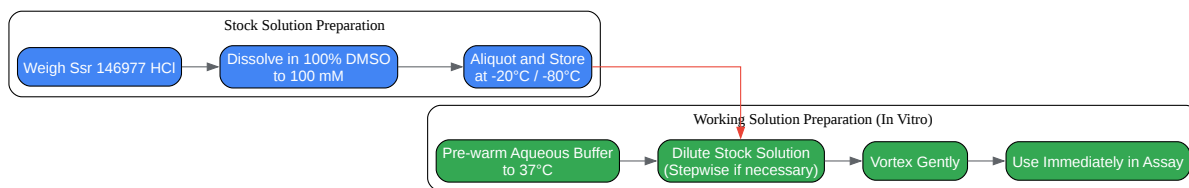
- Objective: To prepare a high-concentration stock solution of **Ssr 146977** hydrochloride in DMSO.
- Materials:
 - **Ssr 146977** hydrochloride powder
 - Anhydrous DMSO
 - Sterile microcentrifuge tubes
 - Vortex mixer
- Procedure:
 1. Calculate the required mass of **Ssr 146977** hydrochloride to prepare a 100 mM stock solution (Molecular Weight: 658.11 g/mol).
 2. Weigh the calculated amount of **Ssr 146977** hydrochloride and place it in a sterile microcentrifuge tube.
 3. Add the appropriate volume of anhydrous DMSO to the tube.
 4. Vortex the solution until the compound is completely dissolved. Gentle warming at 37°C can be used to aid dissolution.

5. Store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.

Protocol 2: Preparation of Working Solutions for In Vitro Assays

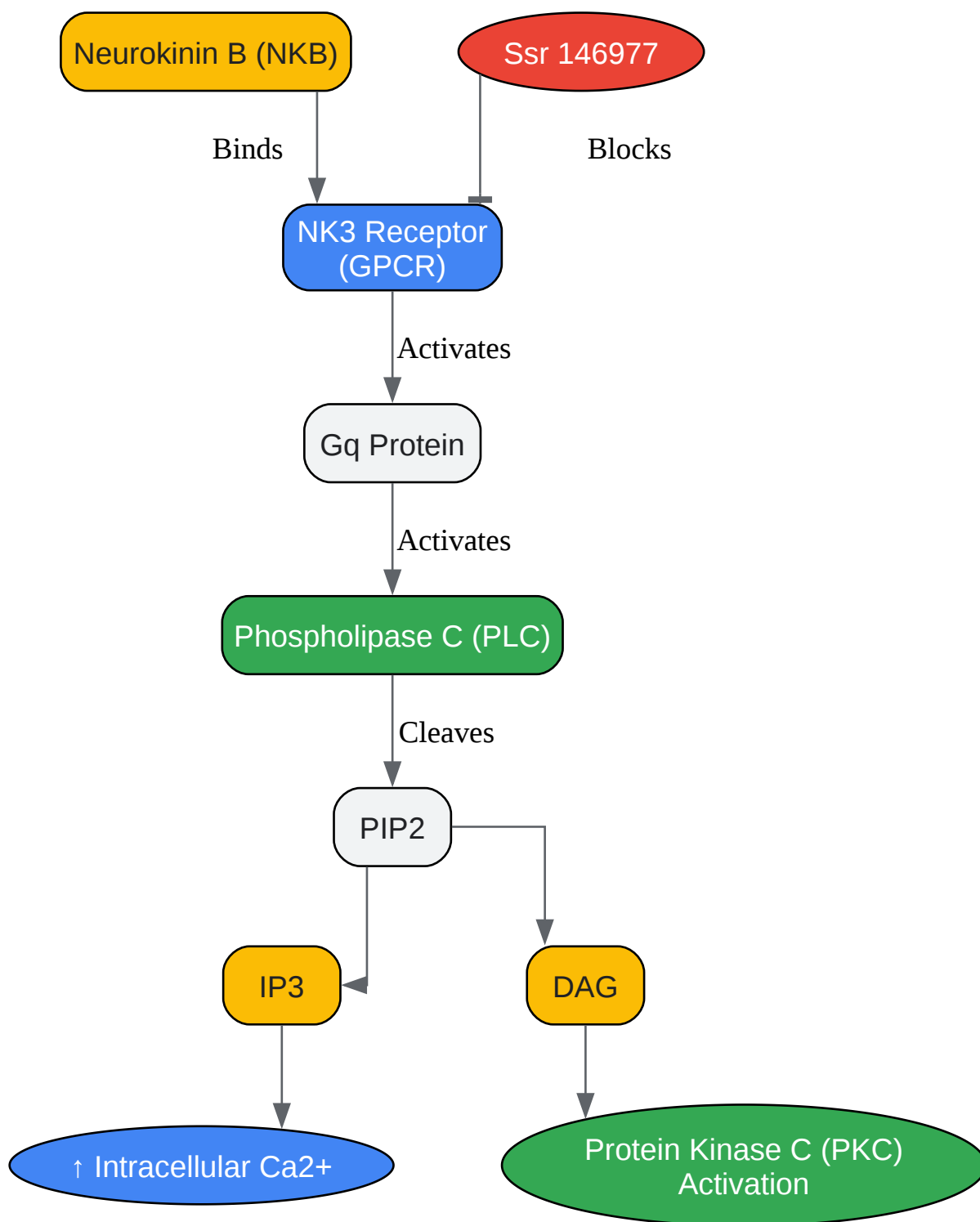
- Objective: To prepare a working solution of **Ssr 146977** in cell culture medium with a low final DMSO concentration.
- Materials:
 - 100 mM **Ssr 146977** hydrochloride in DMSO (from Protocol 1)
 - Pre-warmed (37°C) cell culture medium
 - Sterile tubes
- Procedure:
 1. Determine the final desired concentration of **Ssr 146977** for your experiment.
 2. Calculate the volume of the 100 mM stock solution needed. Aim for a final DMSO concentration of $\leq 0.1\%$.
 3. Perform a serial dilution if necessary. For example, to achieve a 1 μM final concentration from a 100 mM stock, you can first prepare an intermediate dilution (e.g., 1 mM in DMSO or media) before the final dilution into the cell culture medium.
 4. Add the calculated volume of the **Ssr 146977** stock solution to the pre-warmed cell culture medium.
 5. Immediately vortex the solution gently to ensure proper mixing.
 6. Use the freshly prepared working solution for your experiment.

Visualizations



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Caption: Experimental workflow for preparing **Ssr 146977** solutions.



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Caption: Simplified NK3 receptor signaling pathway.

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References

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